

No Information Available for NSC 190686-d3 in Cell Culture Applications

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Compound of Interest

Compound Name: NSC 190686-d3

Cat. No.: B12311971

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A thorough search of publicly available scientific literature and databases has yielded no specific information regarding a compound designated "NSC 190686-d3." Consequently, detailed application notes, experimental protocols, and associated data for its use in cell culture cannot be provided.

The search results primarily returned information on two distinct topics that are not directly related to the specified compound:

- **Vitamin D3 (Cholecalciferol):** A significant portion of the search results focused on the well-established roles and mechanisms of Vitamin D3, the hormonally active form of which is 1,25-dihydroxyvitamin D3. This molecule is a crucial regulator of calcium and phosphorus homeostasis, bone metabolism, and has been shown to influence cell proliferation and differentiation in various cell types.^{[1][2][3][4]} Its mechanism of action involves binding to the vitamin D receptor (VDR), which then modulates the transcription of target genes.^{[3][5]}
- **Cell Lines with "D3" Designation:** Several cell lines with "D3" in their names were identified, including:
 - **ES-D3:** A murine embryonic stem cell line used in stem cell research.^[6]
 - **hCMEC/D3:** A human cerebral microvascular endothelial cell line widely used as an in vitro model of the blood-brain barrier.^[7]

It is possible that "NSC 190686-d3" is an internal compound identifier not yet disclosed in public research, a misnomer, or a deuterated form of another compound for which information is not readily accessible. Without further clarification or alternative identifiers, it is not possible to fulfill the request for detailed application notes and protocols for this specific substance.

For researchers, scientists, and drug development professionals interested in the cell culture applications of either Vitamin D3 or the aforementioned cell lines, a wealth of information is available in the scientific literature. Standard protocols for cell culture, including media formulations and passaging procedures for cell lines like ES-D3 and hCMEC/D3, are well-documented by cell banks such as ATCC and in numerous publications. Similarly, the effects of Vitamin D3 on various cell cultures have been extensively studied and can be found in a multitude of research articles.

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